

2-Amino-4-methylbenzonitrile molecular structure and weight

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Compound of Interest

Compound Name: 2-Amino-4-methylbenzonitrile

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A Technical Overview of 2-Amino-4-methylbenzonitrile

This guide provides an in-depth look at the molecular structure and properties of **2-Amino-4-methylbenzonitrile**, a chemical compound relevant to researchers and professionals in drug development and chemical synthesis.

Molecular Properties and Identification

2-Amino-4-methylbenzonitrile is an aromatic organic compound featuring a benzene ring substituted with an amino group, a methyl group, and a nitrile group. Its chemical properties and identifiers are summarized below.

Property	Value	Source
Molecular Weight	132.16 g/mol	[1] [2] [3]
Molecular Formula	C ₈ H ₈ N ₂	[2] [4]
IUPAC Name	2-amino-4-methylbenzonitrile	[2] [4]
CAS Number	26830-96-6	[1] [2] [4]
SMILES String	Cc1ccc(C#N)c(N)c1	[1] [3]
Melting Point	91-95 °C	[1] [4]
Synonyms	3-Amino-4-cyanotoluene, 2-Cyano-5-methylaniline, 6-Cyano-m-toluidine	[4] [5]

Molecular Structure

The structural formula of **2-Amino-4-methylbenzonitrile** consists of a central benzene ring. A nitrile group (-C≡N) is located at position 1, an amino group (-NH₂) at position 2, and a methyl group (-CH₃) at position 4.

Molecular structure of **2-Amino-4-methylbenzonitrile**.

Experimental Protocols

Detailed experimental protocols for the structural elucidation or synthesis of **2-Amino-4-methylbenzonitrile** are not provided in this document. The determination of molecular structure and weight for compounds of this nature typically involves standard analytical techniques such as:

- Mass Spectrometry (MS): To determine the mass-to-charge ratio of the molecule, providing a precise molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used to determine the chemical environment of the hydrogen and carbon atoms, respectively, which allows for the elucidation of the molecular structure.

- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule, such as the nitrile (C≡N) and amino (N-H) stretches.

The synthesis of this compound has been referenced in the context of producing racemic aminoquinolines, which are potential acetylcholinesterase (AChE) inhibitors, and 7-methyl-4-(phenylamino)quinazoline-2(1H)-selone.[\[1\]](#) Researchers requiring specific synthetic or analytical procedures should consult specialized chemical synthesis and analysis literature.

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References

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